

Safeguarding Your Research: A Comprehensive Guide to Handling Diethylene Glycol Dibutyl Ether

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Compound of Interest

Compound Name: Diethylene glycol dibutyl ether

Cat. No.: B090791

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential safety and logistical information for the handling of **Diethylene glycol dibutyl ether**, including operational and disposal plans, to build a foundation of trust and safety in your daily operations.

Essential Safety Information

Diethylene glycol dibutyl ether is a combustible liquid that may cause eye, skin, and respiratory tract irritation.^{[1][2]} It is crucial to handle this chemical with appropriate care to minimize exposure and risk.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **Diethylene glycol dibutyl ether**.

Property	Value	Reference
CAS Number	112-73-2	[1][2]
Molecular Formula	C12H26O3	[3]
Appearance	Almost colorless liquid	[1][2]
Flash Point	101 °C (213.8 °F) - 118 °F C.C.	[1][4]
Autoignition Temperature	310 °C (590 °F)	[1]
Oral LD50 (Rat)	3900 mg/kg	[1]
Skin LD50 (Rabbit)	4040 uL/kg	[1]
PAC-1	2.5 ppm	[5]
PAC-2	28 ppm	[5]
PAC-3	87 ppm	[5]

Operational Plan: Step-by-Step Handling Protocol

This section provides a procedural guide for the safe handling of **Diethylene glycol dibutyl ether** from receipt to disposal.

1. Receiving and Storage

- **Inspection:** Upon receipt, inspect the container for any signs of damage or leaks.
- **Storage Location:** Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents and strong acids.[1]
- **Container Integrity:** Keep the container tightly closed when not in use.[1] Storage under a nitrogen blanket has been recommended to minimize the possible formation of highly reactive peroxides.[1][6]
- **Labeling:** Ensure all containers are clearly labeled.

2. Personal Protective Equipment (PPE)

Before handling **Diethylene glycol dibutyl ether**, ensure the following PPE is worn:

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[\[1\]](#)[\[2\]](#)
- Hand Protection: Wear appropriate protective gloves, such as nitrile rubber, to prevent skin exposure.[\[1\]](#)[\[7\]](#)
- Skin Protection: Wear appropriate protective clothing to prevent skin exposure.[\[1\]](#)[\[8\]](#)
- Respiratory Protection: Use in a well-ventilated area.[\[6\]](#) If ventilation is inadequate or in case of aerosol formation, use a NIOSH/MSHA approved respirator.[\[2\]](#)[\[7\]](#)

3. Handling Procedures

- Ventilation: Always use this chemical in a well-ventilated area, such as a chemical fume hood, to keep airborne concentrations low.[\[1\]](#)
- Avoid Contact: Avoid contact with eyes, skin, and clothing.[\[1\]](#)
- Personal Hygiene: Wash thoroughly after handling.[\[1\]](#) Do not eat, drink, or smoke in the handling area.[\[6\]](#) Contaminated clothing should be removed and washed before reuse.[\[1\]](#)
- Ignition Sources: Keep away from open flames, hot surfaces, and sources of ignition.[\[6\]](#)

4. First Aid Measures

In case of exposure, immediate action is critical.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid immediately.[\[1\]](#)
- Skin Contact: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid if irritation develops or persists.[\[1\]](#)[\[2\]](#)
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[\[1\]](#)[\[2\]](#)

- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Get medical aid immediately.[1]

5. Spill Response

- Isolate the Area: Remove all sources of ignition and ventilate the area.
- Containment: Absorb the spill with an inert material such as vermiculite, sand, or earth.[1][2]
- Collection: Place the absorbed material into a suitable, labeled container for disposal.[1][2]
- Cleaning: Clean the spill area thoroughly.

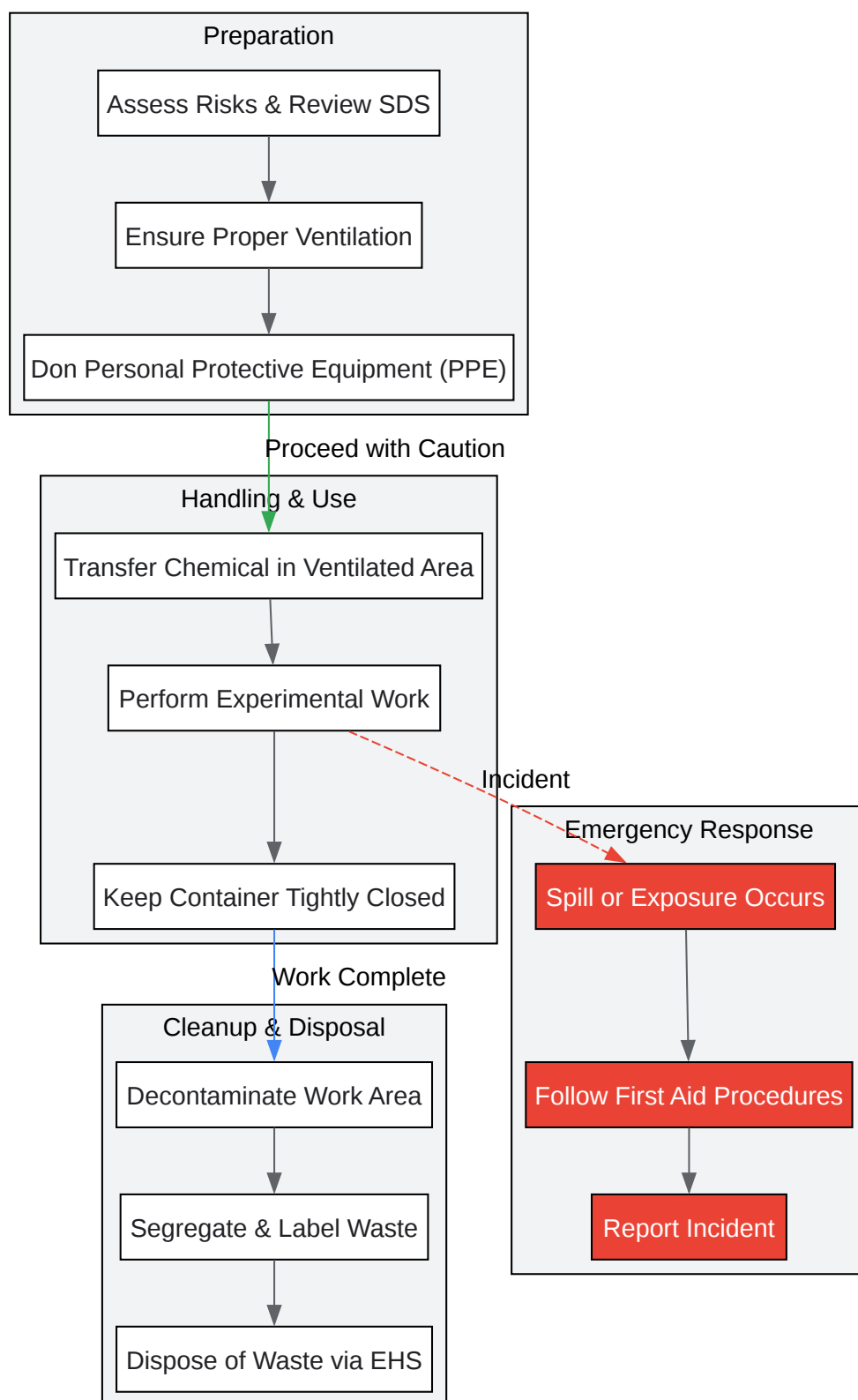
Disposal Plan

Proper disposal of **Diethylene glycol dibutyl ether** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Characterization: Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.
- Regulatory Compliance: All waste must be handled in accordance with local, state, and federal regulations.[6] Consult your institution's environmental health and safety (EHS) office for specific guidance.
- Container Disposal: Handle uncleaned containers as you would the product itself.[7] Do not reuse empty containers.

Workflow for Handling Diethylene Glycol Dibutyl Ether

The following diagram illustrates the logical workflow for safely handling **Diethylene glycol dibutyl ether** in a laboratory setting.



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